

Ethyl 4-pyridylacetate: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 4-pyridylacetate

Cat. No.: B032410

[Get Quote](#)

An In-depth Overview of the Commercial Availability, Chemical Properties, and Synthetic Applications of a Key Pyridine Derivative.

Ethyl 4-pyridylacetate is a versatile pyridine-containing organic compound with significant applications in medicinal chemistry and drug development. Its utility as a key building block stems from the reactive methylene group and the presence of the pyridine ring, a common scaffold in a wide array of biologically active molecules. This technical guide provides a comprehensive overview of its commercial availability, key chemical properties, and established synthetic protocols, with a focus on its role in the development of therapeutic agents.

Commercial Availability and Suppliers

Ethyl 4-pyridylacetate is readily available from a variety of chemical suppliers, catering to both research and bulk-scale requirements. The compound is typically offered at different purity grades, with prices varying accordingly. Researchers should consult the suppliers' websites for the most current pricing and availability.

Below is a summary of prominent suppliers and their typical product specifications:

Supplier	Product Number(s)	Typical Purity	Available Quantities
Biosynth	ECA40185	-	10 g
TCI Chemicals	P1399	>98.0% (GC)	5 g, 25 g
Thermo Scientific (Alfa Aesar)	A14550	98%	1 g, 5 g, 25 g, 100 g
Sigma-Aldrich	E47247 (for Ethyl 2-pyridylacetate)	98%	5 g, 25 g
ChemicalBook	-	Varies by supplier	Varies by supplier
United States Biological	-	Highly Purified (HCl salt)	-

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Ethyl 4-pyridylacetate** is essential for its proper handling, storage, and application in chemical synthesis.

Property	Value	Reference(s)
CAS Number	54401-85-3	[1]
Molecular Formula	C ₉ H ₁₁ NO ₂	[1]
Molecular Weight	165.19 g/mol	[1]
Appearance	Clear colorless to yellow liquid	[2]
Boiling Point	127-128 °C at 14 mmHg	[3]
Density	1.079 g/mL at 25 °C	[3]
Refractive Index	1.499 at 20 °C	[3]
Melting Point	18-19 °C	[3]

Applications in Drug Discovery and Development

Ethyl 4-pyridylacetate serves as a crucial intermediate in the synthesis of various pharmaceutical agents. Its pyridine moiety is a key pharmacophore in many drugs, and the ester functional group allows for a variety of chemical transformations.

Precursor to Aromatase Inhibitors

One of the notable applications of **Ethyl 4-pyridylacetate** is in the synthesis of rogletimide, a non-steroidal aromatase inhibitor.^[4] Aromatase is a key enzyme in the biosynthesis of estrogens, and its inhibition is a therapeutic strategy for hormone-dependent breast cancer. The synthesis of rogletimide from **Ethyl 4-pyridylacetate** highlights the utility of this building block in constructing complex heterocyclic scaffolds.^[4]

Synthesis of Phosphodiesterase 4 (PDE4) Inhibitors

Ethyl 4-pyridylacetate is also utilized in the preparation of triarylethane phosphodiesterase 4 (PDE4) inhibitors.^[3] PDE4 is an enzyme that plays a critical role in regulating inflammation. Inhibitors of PDE4 have therapeutic potential for treating inflammatory diseases such as chronic obstructive pulmonary disease (COPD) and asthma.

Potential Anticonvulsant and Neuropathic Pain Attenuating Properties

Research has indicated that **Ethyl 4-pyridylacetate** itself may possess anticonvulsant and neuropathic pain-attenuating properties.^[3] This suggests that beyond its role as a synthetic intermediate, the molecule may have intrinsic biological activity that warrants further investigation.

Experimental Protocols

Synthesis of Ethyl 4-pyridylacetate

A common method for the synthesis of **Ethyl 4-pyridylacetate** involves the Fischer esterification of 4-pyridylacetic acid.

Materials:

- 4-pyridylacetic acid

- Anhydrous ethanol
- Concentrated sulfuric acid
- Sodium hydroxide solution
- Saturated aqueous sodium carbonate
- Ethyl acetate

Procedure:

- A solution of 4-pyridylacetic acid is prepared in anhydrous ethanol.
- Concentrated sulfuric acid is carefully added to the solution.
- The mixture is refluxed for 18 hours.
- After cooling the solution to 0 °C, it is neutralized by the addition of sodium hydroxide solution and saturated aqueous sodium carbonate.
- The product is extracted with ethyl acetate.
- The ethyl acetate is concentrated in vacuo to yield **Ethyl 4-pyridylacetate**.

Synthesis of Rogletimide from Ethyl 4-pyridylacetate

The following protocol outlines the key steps in the synthesis of rogletimide starting from **Ethyl 4-pyridylacetate**.^[4]

Step 1: Alkylation of **Ethyl 4-pyridylacetate**

- Base-catalyzed alkylation of **Ethyl 4-pyridylacetate** with iodoethane yields ethyl 2-(4-pyridyl)butyrate.

Step 2: Michael Addition

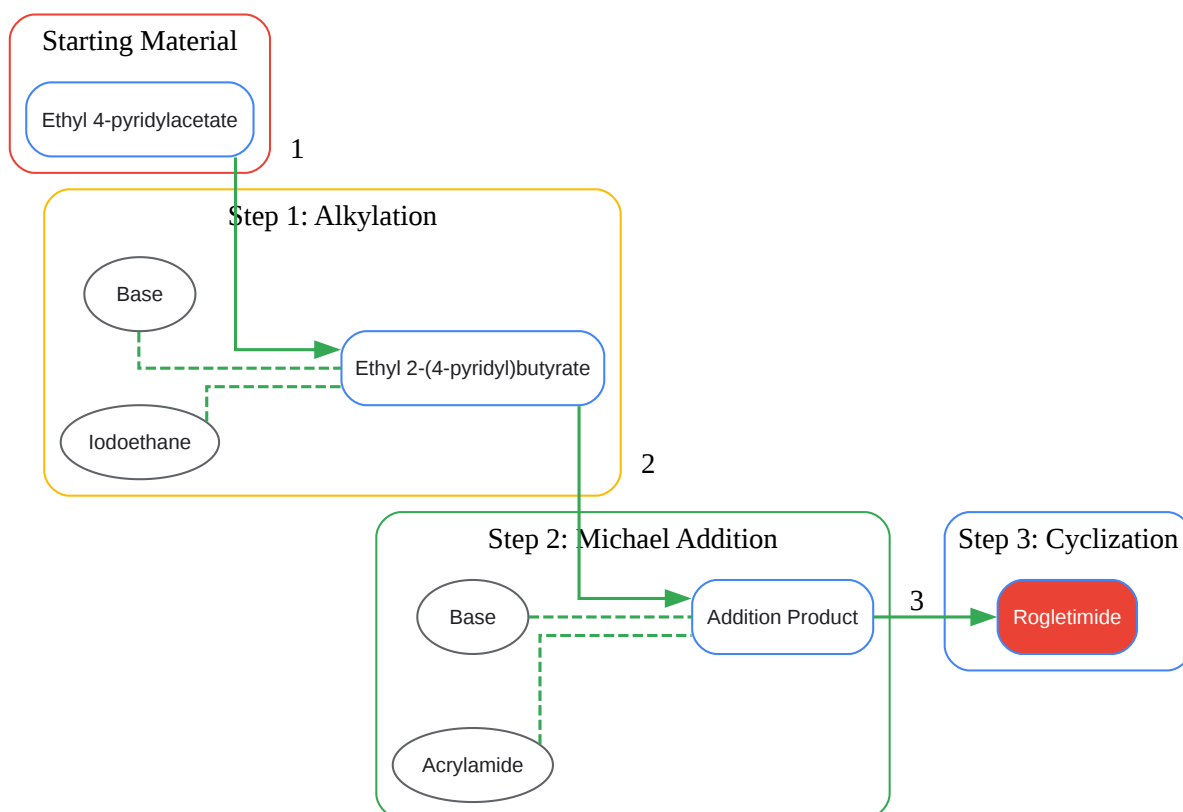
- A base-catalyzed conjugate addition of the carbanion of ethyl 2-(4-pyridyl)butyrate to acrylamide is performed.

Step 3: Intramolecular Cyclization

- The final step involves an intramolecular cyclization to form the piperidine-2,6-dione ring of rogletimide.

Visualizing Synthetic Pathways

The following diagrams, generated using the DOT language, illustrate the logical flow of the synthetic pathways described above.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway of Rogletimide from **Ethyl 4-pyridylacetate**.

Conclusion

Ethyl 4-pyridylacetate is a commercially accessible and synthetically valuable building block for drug discovery and development. Its established role in the synthesis of aromatase inhibitors and PDE4 inhibitors, coupled with its potential intrinsic biological activities, makes it a compound of significant interest to medicinal chemists and researchers. The provided technical information and experimental outlines serve as a foundational guide for the effective utilization of **Ethyl 4-pyridylacetate** in the laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl pyridine-4-acetate | C₉H₁₁NO₂ | CID 736321 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Synthesis, anticonvulsant and anti-inflammatory studies of new 1,4-dihydropyridin-4-yl-phenoxyacetohydrazones - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Rogletimide - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Ethyl 4-pyridylacetate: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032410#commercial-availability-and-suppliers-of-ethyl-4-pyridylacetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com